

The Discovery and History of 3,5-Dimethylhexanal: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dimethylhexanal

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Abstract

3,5-Dimethylhexanal, a branched-chain aliphatic aldehyde, has a history rooted in the exploration of organic synthesis and its applications in the chemical industry. This technical guide provides an in-depth overview of the discovery, synthesis, and known applications of this compound. While its primary use appears to be within the fragrance and flavor sector, this document also explores its physicochemical properties and the broader context of the biological effects of related saturated aldehydes, providing a foundational resource for researchers.

Introduction

3,5-Dimethylhexanal (CAS No. 19796-88-4) is a saturated fatty aldehyde with the molecular formula $C_8H_{16}O$.^[1] Its structure, characterized by methyl groups at the 3 and 5 positions, gives it distinct properties that have been of interest primarily in the field of aroma chemicals. This guide will detail the available information on its initial synthesis, key experimental protocols, and its place within the broader landscape of aliphatic aldehydes.

Discovery and History

The precise moment of discovery for **3,5-Dimethylhexanal** is not definitively documented in a singular, seminal publication. However, early explorations into the synthesis of aldehydes and

organoborane chemistry likely led to its creation. Two publications from the late 1960s and early 1970s are among the earliest cited references in relation to synthetic routes that could produce such a compound.

A 1968 paper by S. Pucci et al. in *Gazzetta Chimica Italiana* and a 1970 paper by H.C. Brown and G.W. Kabalka in the *Journal of the American Chemical Society* describe methods for the synthesis of aldehydes from olefins.[2][3] While these papers do not focus exclusively on **3,5-Dimethylhexanal**, they lay the experimental groundwork for its synthesis. The work by Brown and Kabalka, in particular, details a convenient new aldehyde synthesis via the hydroboration of terminal olefins, a method applicable to the synthesis of **3,5-Dimethylhexanal**. [3]

Physicochemical Properties

A summary of the key physicochemical properties of **3,5-Dimethylhexanal** is presented in Table 1. This data is essential for its handling, formulation, and for understanding its behavior in various applications.

Property	Value	Reference
Molecular Formula	C8H16O	[1]
Molecular Weight	128.21 g/mol	[1]
CAS Number	19796-88-4	[1]
Boiling Point	93-94 °C @ 80 Torr	[4]
Topological Polar Surface Area	17.1 Å²	[4]
XLogP3	2.3	[4]
GHS Hazard Statements	H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]

Table 1: Physicochemical Properties of **3,5-Dimethylhexanal**

Experimental Protocols

While the full experimental text from the earliest potential syntheses is not readily available, a general procedure for the synthesis of aldehydes via hydroboration, as described by Brown and Kabalka (1970), provides a likely method for the preparation of **3,5-Dimethylhexanal**.

General Synthesis of Aldehydes via Hydroboration

The synthesis involves the reaction of a terminal olefin with a hydroborating agent, followed by oxidation. For **3,5-Dimethylhexanal**, the logical precursor would be 3,5-dimethyl-1-hexene.

Experimental Workflow: Aldehyde Synthesis via Hydroboration

Caption: General workflow for the synthesis of **3,5-Dimethylhexanal**.

Protocol:

- **Hydroboration:** The olefin, 3,5-dimethyl-1-hexene, is reacted with a hydroborating agent such as 9-borabicyclo[3.3.1]nonane (9-BBN) in an appropriate solvent (e.g., tetrahydrofuran) under an inert atmosphere. The reaction mixture is typically stirred at room temperature for several hours.
- **Oxidation:** The resulting organoborane intermediate is then oxidized using a mild oxidizing agent like pyridinium chlorochromate (PCC) in a solvent such as dichloromethane. The reaction is monitored for completion by techniques like thin-layer chromatography.
- **Workup and Purification:** The reaction mixture is worked up by filtration and removal of the solvent. The crude product is then purified, typically by distillation under reduced pressure, to yield **3,5-Dimethylhexanal**.

Applications

The primary application of **3,5-Dimethylhexanal** appears to be in the fragrance and flavor industry.^[5] While specific formulations are proprietary, branched-chain aldehydes are known for contributing unique and potent aroma profiles. For instance, the structurally similar 3,5,5-Trimethylhexanal is described as having a powerful aldehydic green note with a fresh, clean impression, and is used to create floral-diffusive top-notes in lily and muguet, and freshness in

mimosa or rose fragrances.[5] It is highly probable that **3,5-Dimethylhexanal** is utilized for similar effects, lending a fresh, green, or citrus-like character to perfumes and flavorings.

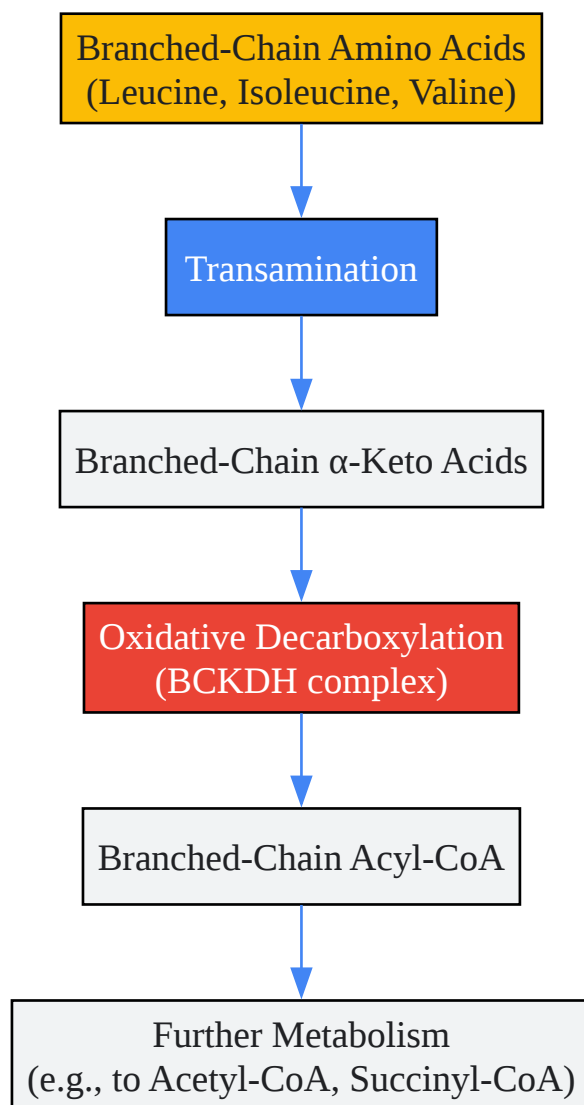
Branched-chain aldehydes are also recognized as important flavor compounds in a variety of food products, where they can be formed through both enzymatic and non-enzymatic pathways, such as the Strecker degradation of amino acids during heat treatment.[6] They are often described as having malty or chocolate-like sensory profiles.[6]

Biological Effects and Metabolism

There is a lack of specific toxicological and metabolic data for **3,5-Dimethylhexanal** in the public domain. However, general information on saturated and branched-chain aldehydes can provide context for its potential biological activity.

Saturated aliphatic aldehydes are known to be reactive molecules that can interact with biological systems.[7] The metabolism of branched-chain aldehydes is a recognized pathway in various organisms.[8] These aldehydes can be generated from the breakdown of branched-chain amino acids like leucine, isoleucine, and valine.[8][9]

General Metabolic Pathway of Branched-Chain Amino Acids



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Caption: Simplified metabolic pathway of branched-chain amino acids.

The metabolism of exogenous aldehydes is a critical detoxification process. While no specific signaling pathways have been identified for **3,5-Dimethylhexanal**, it is known that aldehydes, in general, can induce cellular stress responses.

Conclusion

3,5-Dimethylhexanal is a branched-chain aldehyde with a history intertwined with the development of modern organic synthesis methods. While its discovery is not attributed to a single event, early work in organoborane chemistry provided the means for its creation. Its

primary application lies in the fragrance and flavor industry, where it likely contributes to fresh and green aroma profiles. Further research into its specific biological activities and metabolic fate would be beneficial for a more comprehensive understanding of this compound, particularly for professionals in drug development and toxicology. The safety data for **3,5-Dimethylhexanal** indicates that it is a flammable liquid and an irritant to the skin, eyes, and respiratory system, necessitating appropriate handling procedures.^{[1][10]}

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References

- 1. 3,5-Dimethylhexanal | C₈H₁₆O | CID 89226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. echemi.com [echemi.com]
- 5. green hexanal, 5435-64-3 [thegoodscentcompany.com]
- 6. Branched chain aldehydes: production and breakdown pathways and relevance for flavour in foods - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Fatty Aldehyde and Fatty Alcohol Metabolism: Review and Importance for Epidermal Structure and Function - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Branched chain aldehydes: production and breakdown pathways and relevance for flavour in foods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. AMINO ACID METABOLISM : BRANCHED-CHAIN AMINO ACID DEGRADATION [education.med.nyu.edu]
- 10. directpcw.com [directpcw.com]
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